

Technical Guide: Photophysical Properties and Applications of IR-825

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Compound of Interest

Compound Name: IR-825

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This in-depth technical guide provides a comprehensive overview of the core photophysical properties of the near-infrared (NIR) cyanine dye **IR-825**, its applications in biomedical research, and detailed experimental protocols for its characterization and use.

Core Photophysical Properties of IR-825

IR-825 is a heptamethine cyanine dye characterized by its strong absorption and fluorescence in the near-infrared spectrum, making it an ideal candidate for various biomedical applications, particularly in photothermal therapy and in vivo imaging. The key photophysical parameters of **IR-825** are its molar extinction coefficient and quantum yield, which are highly dependent on the solvent environment.

Data Presentation: Photophysical Properties of **IR-825**

Property	Value	Solvent/Conditions
Molar Extinction Coefficient (ϵ)	150,000 - 250,000 M ⁻¹ cm ⁻¹ (Typical Range)	Varies with solvent; generally higher in organic solvents like DMSO and lower in aqueous media.
Quantum Yield (Φ)	Low (typically < 0.1)	Solvent-dependent. The low quantum yield is indicative of efficient non-radiative decay pathways, primarily heat generation, which is advantageous for photothermal applications.
Absorption Maximum (λ_{abs})	~820 nm	Can shift slightly depending on the solvent polarity.
Emission Maximum (λ_{em})	~840 nm	Subject to solvent effects.

Experimental Protocols

Determination of Molar Extinction Coefficient

The molar extinction coefficient (ϵ) is a measure of how strongly a chemical species absorbs light at a given wavelength. It is determined using the Beer-Lambert law:

$$A = \epsilon c l$$

Where:

- A is the absorbance
- ϵ is the molar extinction coefficient (in M⁻¹cm⁻¹)
- c is the molar concentration of the substance (in M)
- l is the path length of the cuvette (typically 1 cm)

Methodology:

- **Preparation of a Stock Solution:** Accurately weigh a small amount of **IR-825** and dissolve it in a known volume of a suitable solvent (e.g., DMSO) to prepare a stock solution of known concentration.
- **Serial Dilutions:** Prepare a series of dilutions of the stock solution in the desired solvent. The concentrations should be chosen to yield absorbance values in the linear range of the spectrophotometer (typically 0.1 to 1.0).
- **Spectrophotometric Measurement:** Measure the absorbance of each dilution at the wavelength of maximum absorption (λ_{max}), which is approximately 820 nm for **IR-825**. Use the same solvent as a blank.
- **Data Analysis:** Plot a graph of absorbance (A) versus concentration (c). The slope of the resulting straight line will be equal to the molar extinction coefficient (ϵ) if the path length (l) is 1 cm.

Determination of Fluorescence Quantum Yield

The fluorescence quantum yield (Φ) represents the efficiency of the fluorescence process and is defined as the ratio of the number of photons emitted to the number of photons absorbed. The relative method, using a standard with a known quantum yield, is commonly employed.

Methodology:

- **Selection of a Standard:** Choose a suitable fluorescence standard with a known quantum yield that absorbs and emits in a similar spectral region to **IR-825**. Indocyanine Green (ICG) in DMSO is a commonly used standard in the NIR region.
- **Preparation of Solutions:** Prepare a series of dilute solutions of both the **IR-825** sample and the standard in the same solvent. The absorbance of these solutions at the excitation wavelength should be kept low (ideally below 0.1) to avoid inner filter effects.
- **Measurement of Absorbance:** Measure the absorbance of each solution at the chosen excitation wavelength.
- **Measurement of Fluorescence Spectra:** Record the fluorescence emission spectra of all solutions using the same excitation wavelength and instrument settings.

- Data Analysis: The quantum yield of the sample (Φ_{sample}) can be calculated using the following equation:

$$\Phi_{\text{sample}} = \Phi_{\text{std}} * (I_{\text{sample}} / I_{\text{std}}) * (A_{\text{std}} / A_{\text{sample}}) * (n_{\text{sample}} / n_{\text{std}})^2$$

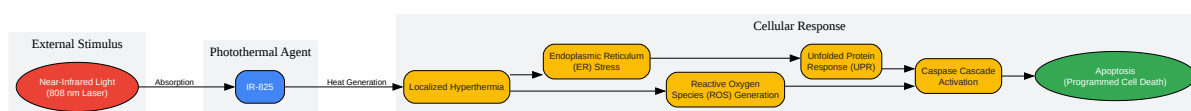
Where:

- Φ is the quantum yield
- I is the integrated fluorescence intensity
- A is the absorbance at the excitation wavelength
- n is the refractive index of the solvent
- "sample" and "std" refer to the **IR-825** sample and the standard, respectively.

A plot of integrated fluorescence intensity versus absorbance for both the sample and the standard should yield straight lines through the origin. The ratio of the slopes can be used in the calculation.

Mandatory Visualizations

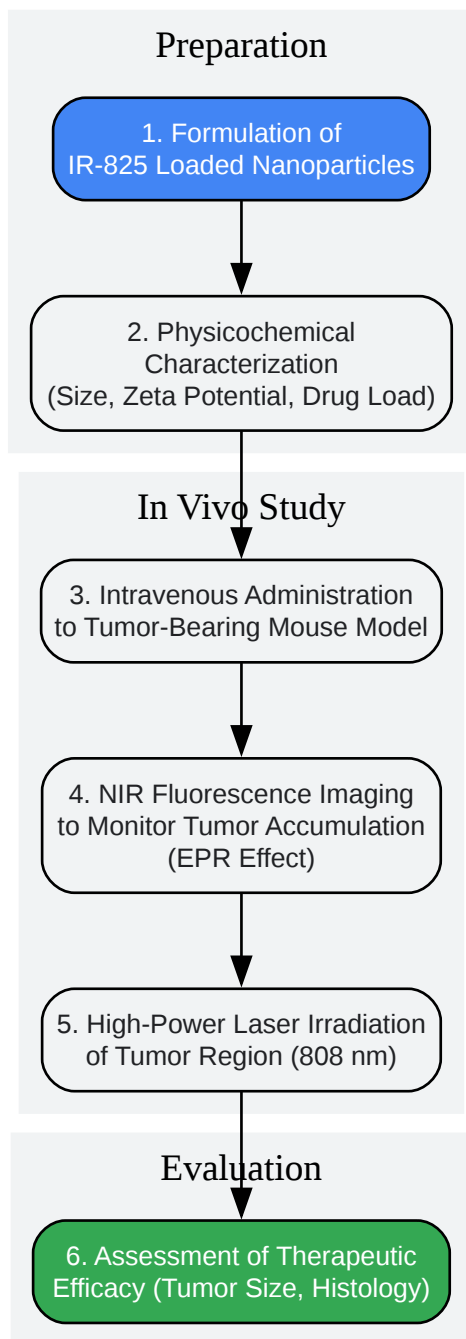
Signaling Pathway: IR-825 Mediated Photothermal Therapy-Induced Apoptosis



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Caption: Signaling pathway of **IR-825** mediated photothermal therapy leading to apoptosis.

Experimental Workflow: In Vivo Imaging and Photothermal Therapy



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